

Stability and storage considerations for N-Palmitoyl-D-sphingomyelin-13C

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Compound of Interest

Compound Name: N-Palmitoyl-D-sphingomyelin-13C

Cat. No.: B3026321

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Technical Support Center: N-Palmitoyl-D-sphingomyelin-13C

This technical support center provides guidance on the stability and storage of **N-Palmitoyl-D-sphingomyelin-13C**, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **N-Palmitoyl-D-sphingomyelin-13C**?

For long-term stability, solid **N-Palmitoyl-D-sphingomyelin-13C** should be stored at -20°C.[1][2][3][4][5] When stored properly at this temperature, the compound is expected to be stable for at least four years.[1]

Q2: How should I store **N-Palmitoyl-D-sphingomyelin-13C** once it is in solution?

Stock solutions of **N-Palmitoyl-D-sphingomyelin-13C** should be stored under the following conditions:

- -80°C for up to 6 months.
- -20°C for up to 1 month.[2]

For optimal stability in solution, it is recommended to use anhydrous solvents, seal the container tightly, and store under an inert atmosphere (e.g., argon or nitrogen) to minimize exposure to moisture and oxygen.

Q3: In which solvents is **N-Palmitoyl-D-sphingomyelin-13C** soluble?

N-Palmitoyl-D-sphingomyelin-13C is soluble in several organic solvents, including:

- Chloroform[1]
- Ethanol[1][5]
- Methanol[1]
- Dimethyl sulfoxide (DMSO) at 1 mg/mL[5]
- A mixture of Chloroform:Methanol:Water (65:35:8)[5]

Q4: Is the stability of the 13C-labeled sphingomyelin different from the unlabeled compound?

The stability of **N-Palmitoyl-D-sphingomyelin-13C** is expected to be comparable to its unlabeled counterpart. The incorporation of stable isotopes like 13C does not typically affect the chemical stability of the molecule under recommended storage conditions.

Storage and Stability Summary

Form	Storage Temperature	Shelf Life
Solid	-20°C	≥ 4 years[1]
Stock Solution	-20°C	1 month[2]
	-80°C	6 months[2]

Troubleshooting Guide

Problem: My analytical results (e.g., HPLC-MS/MS) show a significant peak corresponding to the mass of N-palmitoyl-ceramide-13C.

Possible Cause: This indicates hydrolysis of the phosphocholine headgroup from **N-Palmitoyl-D-sphingomyelin-13C**. This degradation can be caused by:

- Exposure to moisture: Improper storage of the solid compound or stock solutions can introduce water, leading to hydrolysis.
- Inappropriate pH: Extreme pH conditions can catalyze the hydrolysis of the phosphodiester bond.
- Enzymatic contamination: The presence of sphingomyelinases, either from cellular material or microbial contamination, can lead to enzymatic degradation.^{[6][7][8]}

Solutions:

- Ensure Proper Storage: Always store the solid compound and solutions at the recommended temperatures in tightly sealed containers. For solutions, consider storing under an inert atmosphere.
- Use Anhydrous Solvents: When preparing stock solutions, use high-purity, anhydrous solvents to minimize water content.
- Control pH: Maintain a neutral pH in your experimental buffers and solutions unless the protocol specifically requires acidic or basic conditions.
- Aseptic Technique: When working with cell cultures or other biological samples, use aseptic techniques to prevent microbial contamination that could introduce degradative enzymes.
- Purity Check: If degradation is suspected, verify the purity of your standard using an appropriate analytical method, such as HPLC-MS/MS, before use.

Experimental Protocols

Protocol: Assessment of **N-Palmitoyl-D-sphingomyelin-13C** Purity by HPLC-MS/MS

This protocol outlines a general method to assess the purity of **N-Palmitoyl-D-sphingomyelin-13C** and detect the presence of its primary degradation product, N-palmitoyl-ceramide-13C.

1. Materials:

- **N-Palmitoyl-D-sphingomyelin-13C** sample
- HPLC-grade methanol, acetonitrile, water, and formic acid
- Autosampler vials

2. Sample Preparation:

- Prepare a 1 mg/mL stock solution of **N-Palmitoyl-D-sphingomyelin-13C** in methanol.
- Dilute the stock solution to a final concentration of 1 µg/mL in a mobile phase-like solvent (e.g., 90:10 methanol:water with 0.1% formic acid).
- Transfer the diluted sample to an autosampler vial.

3. HPLC Conditions (Example):

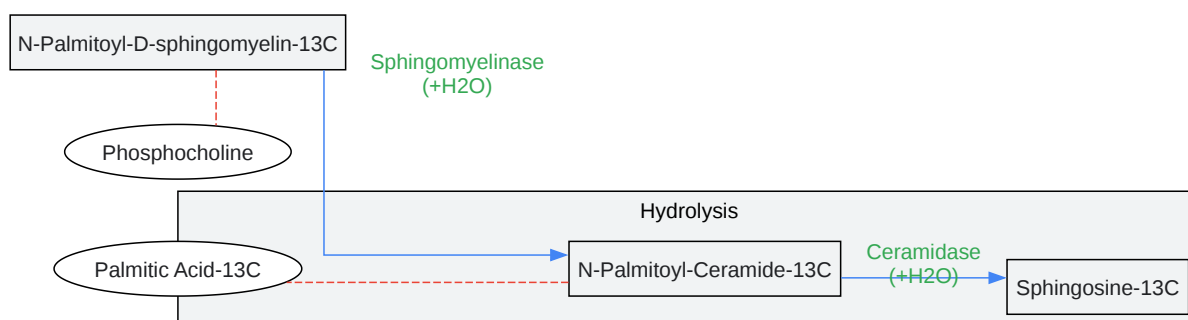
- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile:Methanol (1:1) with 0.1% formic acid
- Gradient: 80% B to 100% B over 5 minutes, hold at 100% B for 2 minutes, then re-equilibrate at 80% B for 3 minutes.
- Flow Rate: 0.3 mL/min
- Column Temperature: 40°C
- Injection Volume: 5 µL

4. Mass Spectrometry Conditions (Example):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Mode: Full scan (e.g., m/z 400-900) and Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for target ions.

- Target Ions:
 - **N-Palmitoyl-D-sphingomyelin-13C**: Monitor for the $[M+H]^+$ ion. The exact mass will depend on the number and position of the ^{13}C labels. For one ^{13}C on the palmitoyl chain, the expected m/z would be approximately 704.0.
 - N-palmitoyl-ceramide-13C: Monitor for the $[M+H]^+$ ion. For one ^{13}C , the expected m/z would be approximately 539.5.
- Data Analysis: Integrate the peak areas for both the parent compound and the potential degradation product. Purity can be estimated by the relative peak areas.

Visualizations



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Caption: Degradation pathway of **N-Palmitoyl-D-sphingomyelin-13C**.



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Caption: Troubleshooting workflow for **N-Palmitoyl-D-sphingomyelin-13C** stability issues.

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